

The Pharmacological Profile of OPC-14523 Hydrochloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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Introduction

OPC-14523 hydrochloride is a novel investigational compound with a unique pharmacological profile that has garnered interest for its potential as a rapidly acting antidepressant.^{[1][2]} Unlike traditional antidepressants that primarily target monoamine reuptake, OPC-14523 exhibits a multi-target engagement strategy, acting as a potent agonist at sigma (σ) and serotonin 5-HT_{1A} receptors, as well as an inhibitor of the serotonin transporter.^{[1][2]} This technical guide provides a comprehensive overview of the preclinical pharmacological data available for **OPC-14523 hydrochloride**, presenting key quantitative data in a structured format, detailing experimental methodologies for pivotal studies, and visualizing its proposed mechanism of action and experimental workflows.

Pharmacodynamics

The primary mechanism of action of OPC-14523 is attributed to its combined agonist activity at sigma-1 (σ_1), sigma-2 (σ_2), and serotonin 1A (5-HT_{1A}) receptors, coupled with serotonin reuptake inhibition.^{[1][2]}

Receptor Binding Affinity

OPC-14523 demonstrates nanomolar affinity for its primary targets. The following table summarizes the in vitro binding affinities expressed as IC₅₀ values.

Target	IC50 (nM)
5-HT1A Receptor	2.3[1][2]
Sigma-1 (σ 1) Receptor	47[1][2]
Sigma-2 (σ 2) Receptor	56[1][2]
5-HT Transporter (SERT)	80[1][2]

Table 1: In Vitro Receptor and Transporter Binding Affinities of OPC-14523.

Functional Activity

OPC-14523 acts as an agonist at both presynaptic and postsynaptic 5-HT1A receptors.[3] Its activity at the 5-HT transporter leads to the inhibition of serotonin reuptake.

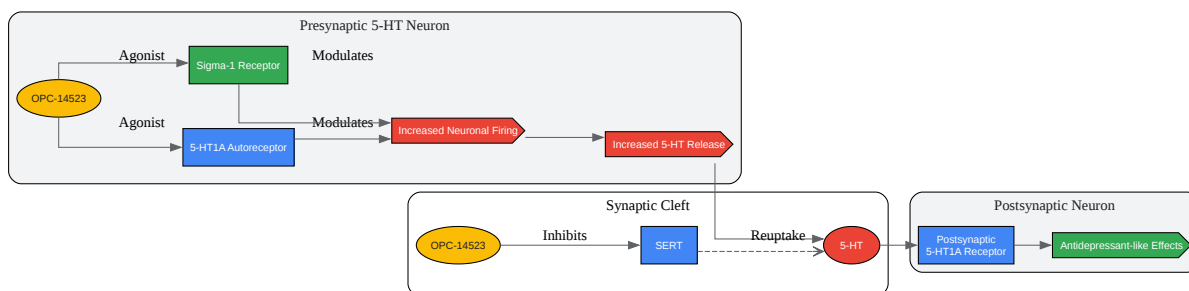
Assay	Parameter	Value (nM)
In Vitro ³ H-5-HT Reuptake Inhibition	IC50	27[1][2]

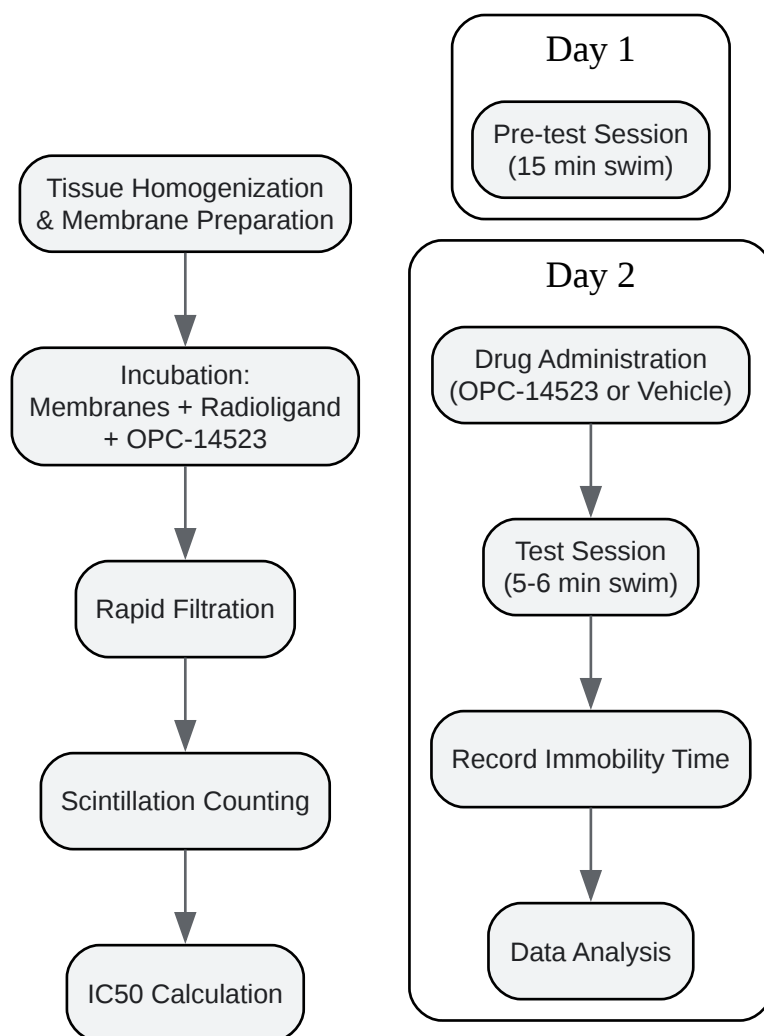
Table 2: In Vitro Functional Activity of OPC-14523.

The compound shows very weak inhibitory activity on norepinephrine (NE) and dopamine (DA) reuptake and does not inhibit monoamine oxidase (MAO) A or B, or muscarinic receptors.[2]

Proposed Signaling Pathway

The antidepressant-like effects of OPC-14523 are believed to arise from the synergistic action on both sigma and 5-HT1A receptors.





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References

- 1. Effects of the potential antidepressant OPC-14523 [1-[3-[4-(3-chlorophenyl)-1-piperazinyl]propyl]-5-methoxy-3,4-dihydro-2-quinolinone monomethanesulfonate] a combined sigma and 5-HT1A ligand: modulation of neuronal activity in the dorsal raphe nucleus - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Antidepressant-like responses to the combined sigma and 5-HT1A receptor agonist OPC-14523 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Effects of OPC-14523, a combined sigma and 5-HT1a ligand, on pre- and post-synaptic 5-HT1a receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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